

Best practices for long-term storage of Defactinib solutions

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Compound of Interest

Compound Name: Defactinib

Cat. No.: B1662816

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Technical Support Center: Defactinib Solutions

This technical support center provides guidance on the best practices for the long-term storage of **Defactinib** solutions to ensure stability and experimental success.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **Defactinib**?

The solid, crystalline form of **Defactinib** should be stored at -20°C under desiccating conditions.^{[1][2]} Properly stored, the solid is stable for at least three to four years.^{[1][2]}

Q2: What is the best solvent for dissolving **Defactinib**?

Defactinib is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^[1] It has very low solubility in water and aqueous buffers.^{[1][3]} For experiments requiring an aqueous solution, it is recommended to first dissolve **Defactinib** in DMSO to create a stock solution and then dilute this stock solution with the aqueous buffer of choice.^[1]

Q3: How do I prepare a **Defactinib** stock solution in DMSO?

To prepare a stock solution, dissolve the crystalline **Defactinib** in fresh, anhydrous DMSO.^[2] The solubility in DMSO is high, with sources reporting concentrations ranging from

approximately 1 mg/mL to 100 mg/mL.[1][2] Sonication can be used to aid dissolution.[4][5] It is crucial to use fresh DMSO, as absorbed moisture can reduce the solubility of **Defactinib**. [2]

Q4: What are the recommended storage conditions for a **Defactinib** stock solution in DMSO?

Once prepared, the DMSO stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[4][6] The stability of the stock solution varies by source, with recommendations ranging from one month to one year.[4][5][6][7] For optimal results, it is advisable to use the solution within the timeframe specified by the supplier.

Q5: Can I store **Defactinib** in an aqueous solution?

It is not recommended to store **Defactinib** in aqueous solutions for more than one day.[1] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.[4]

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation observed in the DMSO stock solution after thawing.	The storage temperature was not consistently maintained, leading to freeze-thaw cycles.	Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.[4][6] Before use, gently warm the vial to room temperature and vortex to ensure complete dissolution.
Difficulty dissolving Defactinib in DMSO.	The DMSO may have absorbed moisture, reducing its solvating power. The concentration may be too high.	Use fresh, anhydrous DMSO. [2] If dissolution is still difficult, gentle warming and sonication can be used to facilitate the process.[4][5]
Inconsistent experimental results using the same Defactinib solution.	The solution may have degraded due to improper storage or repeated freeze-thaw cycles.	Prepare fresh stock solutions regularly. Always aliquot and store stock solutions at -20°C or -80°C.[4][6] Avoid storing aqueous dilutions for extended periods.[1]
Cloudiness or precipitation when diluting the DMSO stock solution into an aqueous buffer.	The solubility of Defactinib in the final aqueous buffer has been exceeded.	Decrease the final concentration of Defactinib in the aqueous solution. Increase the percentage of DMSO in the final solution, if the experimental system allows. For in vivo preparations, consider using co-solvents like PEG300 and surfactants like Tween 80 to improve solubility. [2][5]

Data Presentation

Table 1: Solubility of **Defactinib**

Solvent	Solubility	Reference(s)
DMSO	~1 mg/mL - 100 mg/mL	[1] [2] [4]
Dimethylformamide	~1 mg/mL	[1]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[1]
Water	0.0184 mg/mL (practically insoluble)	[3]
Ethanol	Insoluble	[2]

Table 2: Recommended Storage Conditions and Stability of **Defactinib**

Form	Storage Temperature	Stability	Reference(s)
Solid	-20°C	≥ 3-4 years	[1] [2]
DMSO Stock Solution	-20°C	1 to 6 months	[4] [6]
-80°C	6 months to 1 year	[4] [5] [7]	
Aqueous Solution	Room Temperature or 4°C	Not recommended for more than one day	[1]

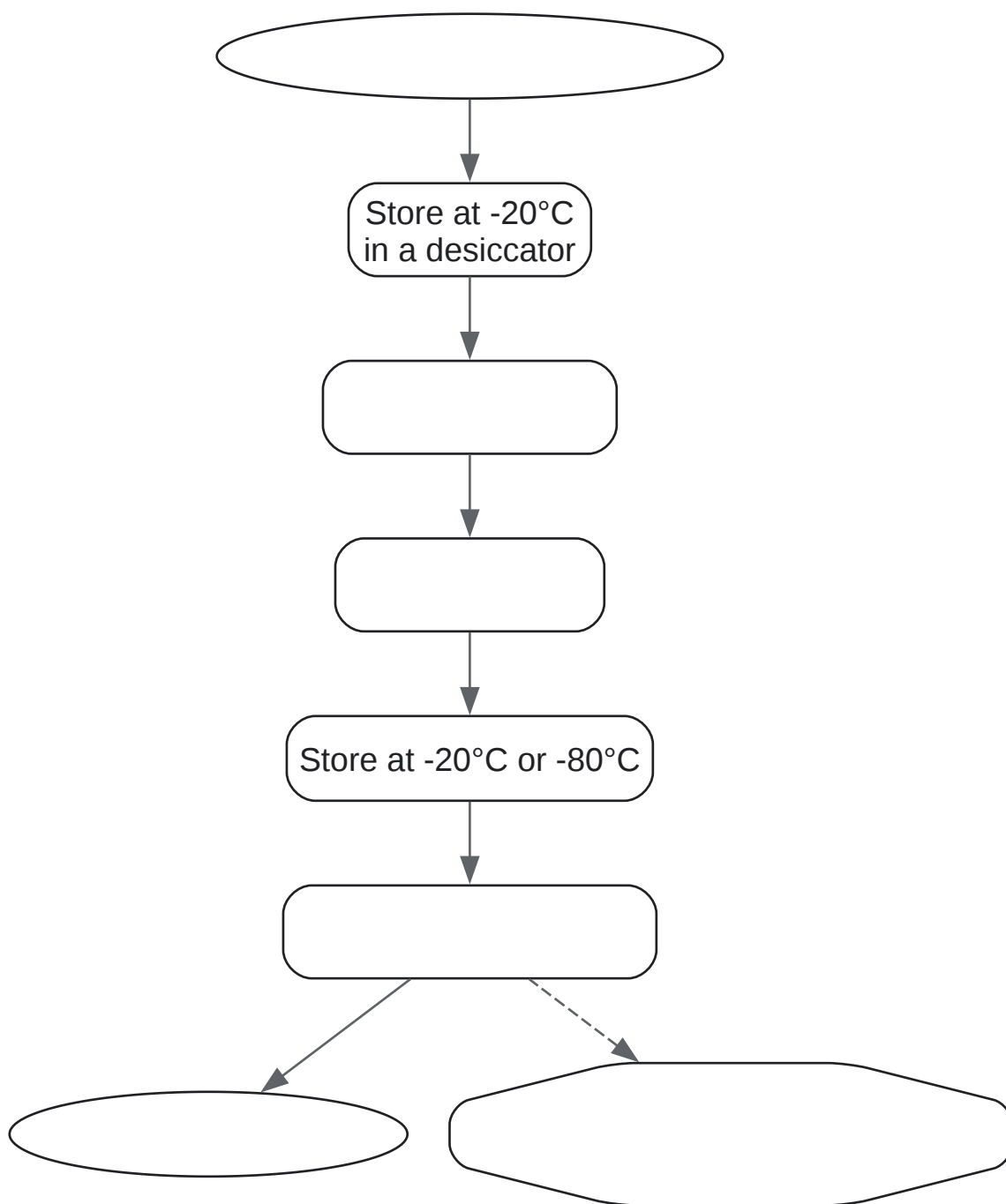
Experimental Protocols

Protocol for Reconstituting **Defactinib** for In Vitro Cellular Assays

- Prepare a High-Concentration Stock Solution in DMSO:
 - Aseptically weigh the required amount of solid **Defactinib**.
 - Add fresh, anhydrous DMSO to achieve a high concentration (e.g., 10 mM).
 - If necessary, gently warm the solution and sonicate until the solid is completely dissolved.
[\[4\]](#)[\[5\]](#)

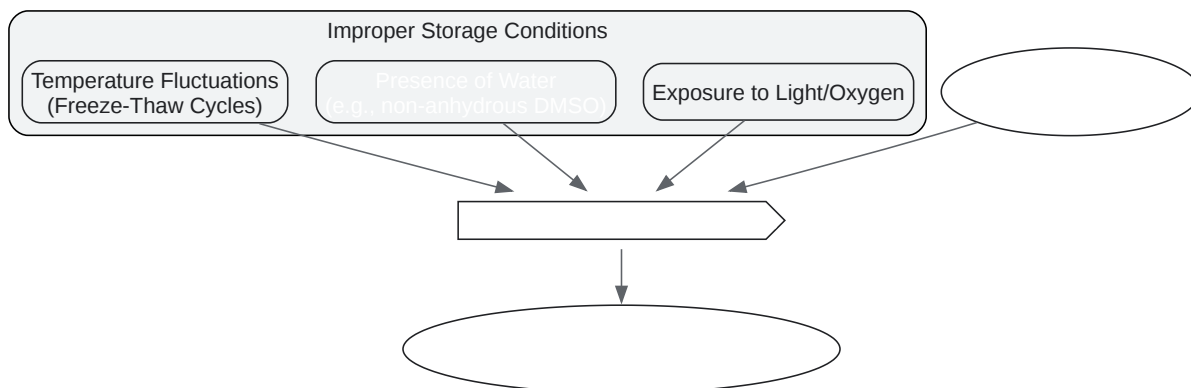
- Storage of Stock Solution:
 - Aliquot the stock solution into sterile, single-use polypropylene tubes.
 - Store the aliquots at -20°C or -80°C.[\[4\]](#)[\[6\]](#)
- Preparation of Working Solution:
 - Thaw a single aliquot of the DMSO stock solution at room temperature.
 - Further dilute the stock solution in your cell culture medium to the desired final concentration immediately before adding it to the cells.
 - Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.1%) to avoid solvent toxicity.

Visualizations



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Caption: Decision workflow for the preparation and storage of **Defactinib** solutions.



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Caption: Conceptual diagram of potential degradation pathways for **Defactinib** in solution.

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